

Foundational Research on Heliotron J

Experiments: A Technical Guide

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For Researchers and Scientists in Plasma Physics and Fusion Energy

This technical guide provides an in-depth overview of the foundational research conducted on the **Heliotron J** stellarator, a helical-axis **heliotron** device located at the Institute of Advanced Energy, Kyoto University. **Heliotron J** is a pivotal experimental platform for exploring advanced stellarator concepts, with a primary focus on optimizing plasma confinement through the strategic control of its magnetic field configuration. This document details the core principles, experimental methodologies, and key findings from foundational **Heliotron J** experiments, presenting quantitative data in a structured format and illustrating critical workflows and logical relationships through diagrams.

Core Principles of Heliotron J

Heliotron J is a medium-sized helical-axis **heliotron** designed to investigate the confinement properties of plasmas in a magnetic field with a three-dimensional magnetic axis.^[1] Its research mission is to establish the design principles for an optimized helical-axis **heliotron**, aiming for a high-level of compatibility between good particle confinement and magnetohydrodynamic (MHD) stability.^[2]

A key feature of **Heliotron J** is its ability to control the "bumpiness" of the magnetic field, which is a measure of the variation of the magnetic field strength in the toroidal direction.^[3] This control is achieved by adjusting the currents in two distinct sets of toroidal field coils.^[3] The foundational research on **Heliotron J** has demonstrated that this bumpiness plays a crucial role in the confinement of both thermal and energetic particles.^{[3][4]}

Device and Experimental Parameters

The fundamental parameters of the **Heliotron J** device and the typical range of plasma parameters achieved in its experiments are summarized in the tables below.

Table 1: Heliotron J Device Specifications

Parameter	Value
Major Radius (R)	1.2 m[1]
Average Plasma Minor Radius (a)	0.1 - 0.2 m[1]
Magnetic Field Strength (on axis)	up to 1.5 T[1]
Helical Coil (L=1, M=4)	Continuous winding[3]
Toroidal Field Coils	Two sets for bumpiness control[3]
Vertical Field Coils	Three sets for plasma positioning and shaping

Table 2: Plasma Heating Systems

System	Power	Notes
Electron Cyclotron Heating (ECH)	0.5 MW[3]	Used for plasma production and electron heating.
Neutral Beam Injection (NBI)	1.5 MW[3]	Two tangential beamlines for ion heating and current drive.
Ion Cyclotron Range of Frequencies (ICRF)	2.5 MW[3]	Used for minority ion heating.

Table 3: Comparative Plasma Parameters in Different Bumpiness Configurations

One of the core research areas of **Heliotron J** is the investigation of how plasma confinement is affected by the magnetic field's "bumpiness" (ϵ_b). Experiments are typically conducted in three main configurations: low, medium, and high bumpiness. The following table summarizes

key findings on how these configurations impact plasma parameters and confinement, synthesized from multiple foundational studies.

Parameter	Low Bumpiness ($\epsilon_b \approx 0.015$)	Medium Bumpiness ($\epsilon_b \approx 0.06$)	High Bumpiness ($\epsilon_b \approx 0.15$)
Fast Ion Confinement	Less favorable	-	Most favorable, with observed fast ions up to 30 keV.[3]
Global Energy Confinement (ECH plasmas)	Lower	Highest	Better than low bumpiness.
Global Energy Confinement (NBI plasmas)	Lower	Better than low bumpiness	Highest
Bulk Ion Temperature Increase (with ICRF)	-	-	Highest heating efficiency observed.[5]
Toroidal Current Control	-	-	Demonstrates effective control of non-inductive currents.[3]

Note: The values for bumpiness (ϵ_b) are approximate and can be varied in the experiments. The qualitative descriptions of confinement are based on comparative studies under different heating scenarios.

Experimental Protocols

The foundational experiments on **Heliotron J** follow a well-defined sequence of operations to produce, sustain, and diagnose the plasma. The primary methodologies for plasma heating are Electron Cyclotron Heating (ECH), Neutral Beam Injection (NBI), and Ion Cyclotron Range of Frequencies (ICRF) heating.

Plasma Production and Heating

- **Magnetic Field Configuration:** The experiment begins with the energizing of the helical, toroidal, and vertical field coils to establish the desired magnetic field configuration, including the specific level of bumpiness.
- **Gas Puffing:** A working gas, typically hydrogen or deuterium, is puffed into the vacuum vessel to provide the fuel for the plasma.
- **Plasma Initiation:** A high-power microwave beam from the ECH system is injected into the vacuum vessel. The microwaves resonate with the electrons in the gas at a specific magnetic field strength, ionizing the gas and forming the initial plasma.
- **Main Heating:** Once the initial plasma is formed, the main heating systems are activated.
 - **NBI:** High-energy neutral particles are injected into the plasma. These particles are ionized and transfer their energy to the plasma ions through collisions.
 - **ICRF:** Radiofrequency waves are launched into the plasma, which are absorbed by a minority ion species (e.g., hydrogen in a deuterium plasma), accelerating them to high energies. These energetic ions then transfer their energy to the bulk plasma.
- **Plasma Sustainment and Control:** The plasma density is controlled throughout the discharge by feedback-controlled gas puffing. The plasma position is maintained by adjusting the currents in the vertical field coils.

Diagnostic Systems

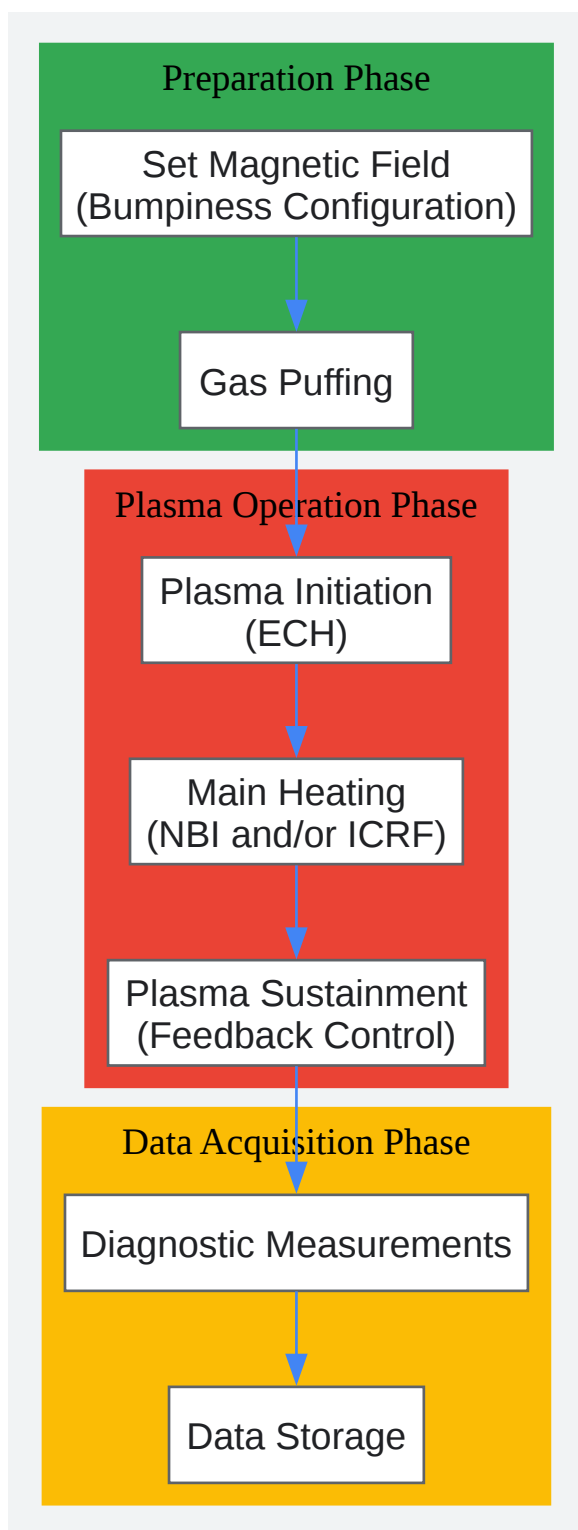
Heliotron J is equipped with a comprehensive suite of diagnostics to measure the key plasma parameters. These include:

- **Thomson Scattering:** For measuring electron temperature and density profiles.
- **Microwave Interferometer:** For measuring the line-averaged electron density.
- **Charge Exchange Neutral Particle Analyzer (CX-NPA):** For measuring the ion temperature and the energy distribution of fast ions.

- Magnetic Diagnostics: For measuring the magnetic field and plasma position.
- Bolometers: For measuring the total radiated power from the plasma.
- Langmuir Probes: For measuring plasma parameters at the edge.

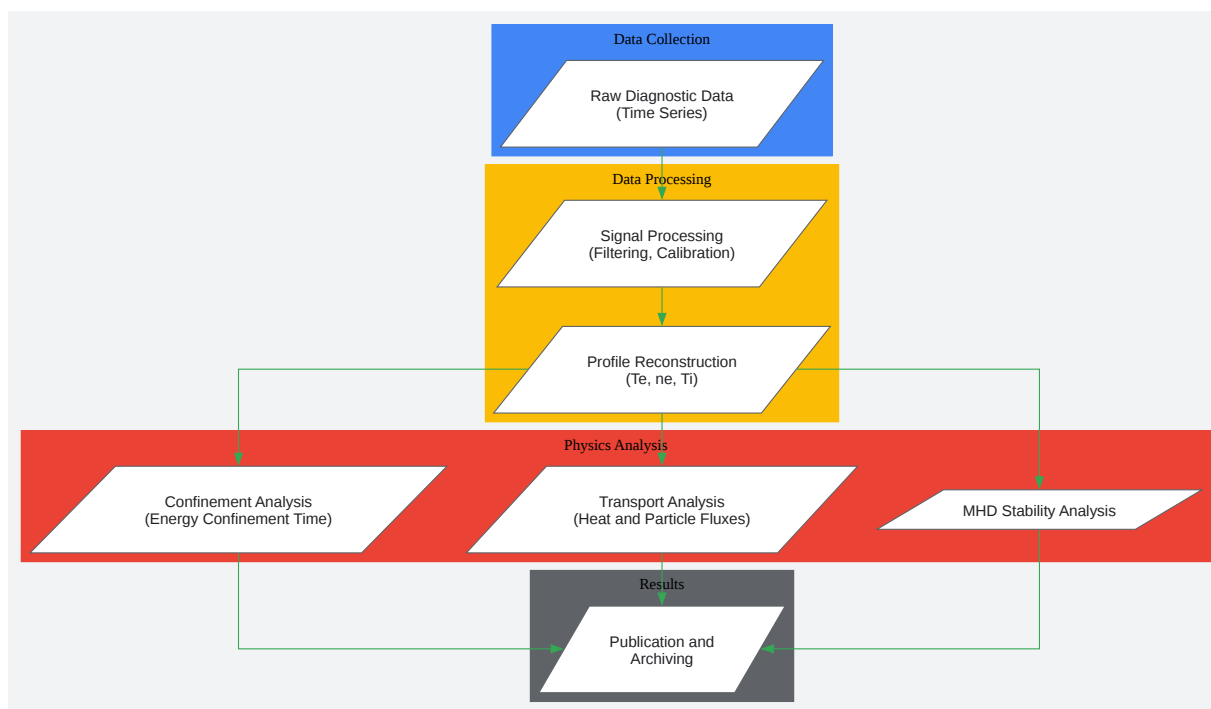
Visualizations of Workflows and Logical Relationships

The following diagrams, generated using the DOT language, illustrate key workflows in the **Heliotron J** experiments.



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Caption: A diagram illustrating the sequential workflow of a typical **Heliotron J** experiment.



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Caption: A diagram showing the data analysis workflow from raw data to physics results.

Conclusion

The foundational research on **Heliotron J** has significantly advanced the understanding of plasma confinement in helical-axis **heliotrons**. The ability to control the magnetic field bumpiness has been demonstrated as a powerful tool for optimizing the confinement of both thermal and energetic particles. The experimental protocols and diagnostic capabilities of **Heliotron J** enable detailed investigations of plasma behavior under a wide range of conditions. The findings from these foundational experiments provide a strong physics basis for the design of future stellarator-based fusion power plants.

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